

Degradation Data and Pathways of Sulfaethoxypyridazine

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Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

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The following table summarizes key experimental findings on SMP degradation from the search results:

Aspect	Experimental Findings	Key Parameters & Conditions	Citation
Degradation Efficiency	95.2% removal of 0.071 mM SMP achieved after 20 minutes.	Process: UV/Co(II)/PMS (Peroxymonosulfate). Molar Ratio: SMP:PMS:Co(II) = 1:150:5.	[1]
Primary Degradant	Hydroxyl radicals (HO•) identified as the prevailing active species responsible for SMP removal.	Verified via radical scavenger experiments using Tert-butanol (TBA) and methanol (MeOH).	[1]
Transformation Products	Eight intermediates identified. Major pathways: hydroxylation of aromatic ring, extrusion of SO ₂ , oxidation of NH ₂ group, and N-S bond cleavage.	Analysis via UHPLC-MS-MS.	[1]
Photostability	SMP showed the slowest direct photolysis rate among 11 tested sulfonamides under simulated sunlight.	Compared with sulfonamides like sulfamethoxazole (SMX) and sulfadiazine (SDZ).	[1]

Aspect	Experimental Findings	Key Parameters & Conditions	Citation
Ecotoxicity Note	Chronic toxicities of SMP and its degradation intermediates are more significant than their acute toxicities.	Prediction based on ECOSAR program modelling.	[1]

Experimental Protocols for Key Analyses

Here are detailed methodologies for experiments relevant to studying SMP's stability and transformation.

Protocol: Photodegradation Experiment for SMP

This method is adapted from research on degrading SMP in a UV/Co(II)/PMS system [1].

- **1. Equipment Setup:** Use a multi-tube agitated photochemical reactor (e.g., XPA-7 type). A 300 W medium-pressure Hg lamp serves as the UV light source, placed inside a quartz jacket with circulating water for cooling.
- **2. Reaction Preparation:**
 - Prepare a stock solution of SMP (e.g., 200 mg/L) in ultrapure water and dilute to the desired test concentration.
 - Adjust the initial solution pH to 7.0 ± 0.1 using NaOH and HCl, unless investigating pH effects.
 - Add the specified molar ratios of PMS and Co(II) to the SMP solution.
- **3. Running the Experiment:**
 - Place the reaction solution in quartz tubes and rotate them on a merry-go-round apparatus within the reactor to ensure uniform light exposure.
 - Maintain a constant temperature with a cooling water bath.
- **4. Sampling and Analysis:**
 - At predetermined time intervals, withdraw aliquot samples (e.g., 0.8 mL).
 - Immediately quench the reaction in the sample by adding methanol (e.g., 0.2 mL).
 - Analyze the quenched samples using HPLC-UV to determine the remaining SMP concentration.

Protocol: Identification of Degradation Products

This procedure outlines the analysis of transformation products formed during SMP degradation [1].

- **1. Sample Preparation:** After the degradation reaction, the samples may be injected directly or pre-concentrated if necessary.
- **2. Instrumental Analysis:** Use an Ultra-High Performance Liquid Chromatograph coupled to a tandem Mass Spectrometer (UHPLC-MS-MS).
 - **Chromatography:** Employ a C18 column for separation. A mixture of methanol, acetonitrile, and water, often with a modifier like formic acid, is typically used as the mobile phase.
 - **Mass Spectrometry:** Operate the mass spectrometer in electrospray ionization (ESI) mode. First, run a full scan to identify potential intermediates based on their m/z values. Then, perform product ion scans (MS/MS) on these candidates to elucidate their structural fragments.
- **3. Data Interpretation:** Analyze the mass spectra to identify broken bonds and newly formed functional groups. Proposed structures for the intermediates can be validated using chemical standards.

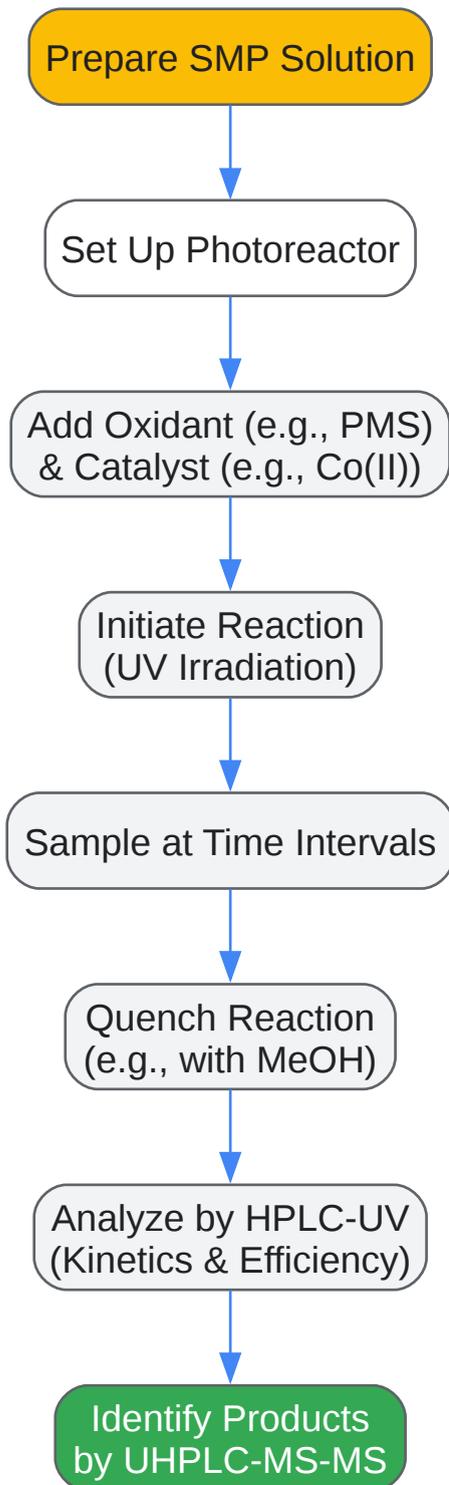
Troubleshooting Guide & FAQs

Based on the broader context of sulfonamide research, here are some common challenges and solutions.

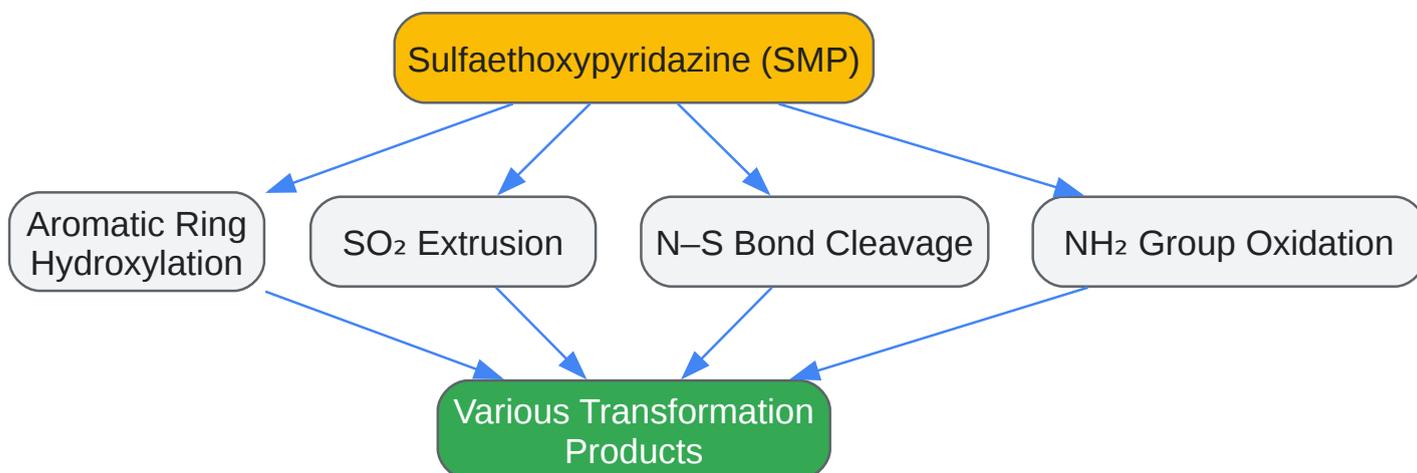
- **Q: Why is the degradation rate of SMP slower than other sulfonamides in my pilot study?**
 - **A:** Research confirms that SMP has an inherently slow direct photolysis rate compared to other common sulfonamides [1]. Your results are consistent with this finding. To enhance degradation, consider using advanced oxidation processes (AOPs) that generate powerful, non-selective radicals like hydroxyl radicals (HO•), which have been shown to effectively degrade SMP [1].
- **Q: How can I identify unknown transformation products during SMP degradation?**
 - **A:** The most effective technique is UHPLC-MS-MS. This allows you to separate complex mixtures and obtain structural information based on the mass-to-charge ratio (m/z) of the parent ions and their characteristic fragments [1]. For SMP, key degradation pathways to look for include hydroxylation, SO₂ extrusion, and cleavage of the N-S bond [1].
- **Q: What is a major ecological concern regarding SMP and its transformation products?**
 - **A:** Even after degradation, it is crucial to assess the toxicity of the resulting mixture. **ECOSAR (Ecological Structure Activity Relationships)** computer modeling suggests that SMP and its transformation products may pose a greater **chronic toxicity** risk to aquatic organisms than acute toxicity [1]. It is recommended to complement chemical analysis with bioassays for a comprehensive risk assessment.

Experimental Workflow and Degradation Pathways

The diagrams below outline the core experimental process for studying SMP degradation and the primary chemical transformation routes.



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Key Limitations and Future Research Directions

- **Focus on Specific Processes:** The available data primarily concerns SMP degradation via advanced oxidation processes like UV/Co(II)/PMS [1]. Stability under conditions relevant to drinking water distribution systems (e.g., low-level chlorination) is not directly covered.
- **Environmental Fate:** One study detected SMP in a drinking water resource aquifer, indicating its ability to migrate through the vadose zone and contaminate groundwater, which underscores its environmental persistence [2].
- **Regulatory Status:** Be aware that the U.S. Food and Drug Administration (FDA) has removed regulations for the use of **sulfaethoxypyridazine** in medicated animal feed, stating there are no currently approved applications [3]. This regulatory status may be relevant for certain research contexts.

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